Characterization Guide: Melting Point Determination for Methyl 4-ethynyl-3-hydroxybenzoate

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Compound of Interest

Compound Name:	*Methyl 4-ethynyl-3-hydroxybenzoate*
Cat. No.:	*B8667274*

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Executive Summary

Methyl 4-ethynyl-3-hydroxybenzoate is a critical intermediate, often utilized in the synthesis of tyrosine kinase inhibitors (e.g., EGFR inhibitors like Erlotinib). Its structural duality—possessing both a hydrogen-bond-donating phenol and a thermally sensitive ethynyl (alkyne) group—presents a unique characterization challenge.

While simple organic esters often have straightforward melting points, this compound requires a rigorous approach to distinguish between thermodynamic melting, solvated desolvation, and exothermic polymerization of the alkyne moiety.

This guide compares the two industry-standard methods for determining its melting point: Automated Capillary Optoelectronics vs. Differential Scanning Calorimetry (DSC).

Compound Profile & Thermal Behavior[1][2][3][4][5]

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Feature	Description	Impact on MP Determination
Chemical Structure	Methyl ester with 3-OH and 4-C≡CH substitution.	H-Bonding: The 3-OH group significantly elevates MP compared to non-hydroxy analogs (e.g., Methyl 4-ethynylbenzoate, MP ~90-95°C).
Thermal Risk	Terminal Alkyne (Ethynyl group).	Polymerization: Alkynes can undergo exothermic cross-linking at high temperatures, potentially masking the melt endotherm.
Hygroscopicity	Phenolic hydroxyl.	Moisture: Comparison requires strict pre-drying; water acts as a plasticizer, depressing the observed MP.

Comparative Analysis: Capillary vs. DSC

Method A: Automated Capillary (Optoelectronic Detection)

The Quality Control Workhorse

This method utilizes a glass capillary heated at a linear rate, with a light beam passing through the sample to a detector. As the sample melts, light transmission changes (solid opacity

liquid transparency).

- Mechanism: Optical transmission (Clear Point).
- Pros: High throughput; aligns with historical "visual" melting point definitions; inexpensive consumables.

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- Cons: Subjective "onset" definition; cannot detect energetic events (e.g., decomposition); "fogging" from sublimation can trigger false endpoints.
- Verdict: Best for Routine QC of established batches.

Method B: Differential Scanning Calorimetry (DSC)

The Thermodynamic Standard

DSC measures the heat flow difference between the sample and a reference pan.[1][2] It quantifies the energy absorbed (endotherm) during melting.

- Mechanism: Enthalpic change (

).
- Pros: Distinguishes melting (endothermic) from decomposition (exothermic); identifies polymorphs; requires minimal sample (2–5 mg).
- Cons: Higher capital cost; requires careful pan selection (hermetic vs. crimped).
- Verdict: Mandatory for Primary Characterization and Stability Profiling.

Comparative Data Summary (Experimental)

Data below represents typical behavior for high-purity (>99%) **Methyl 4-ethynyl-3-hydroxybenzoate**.

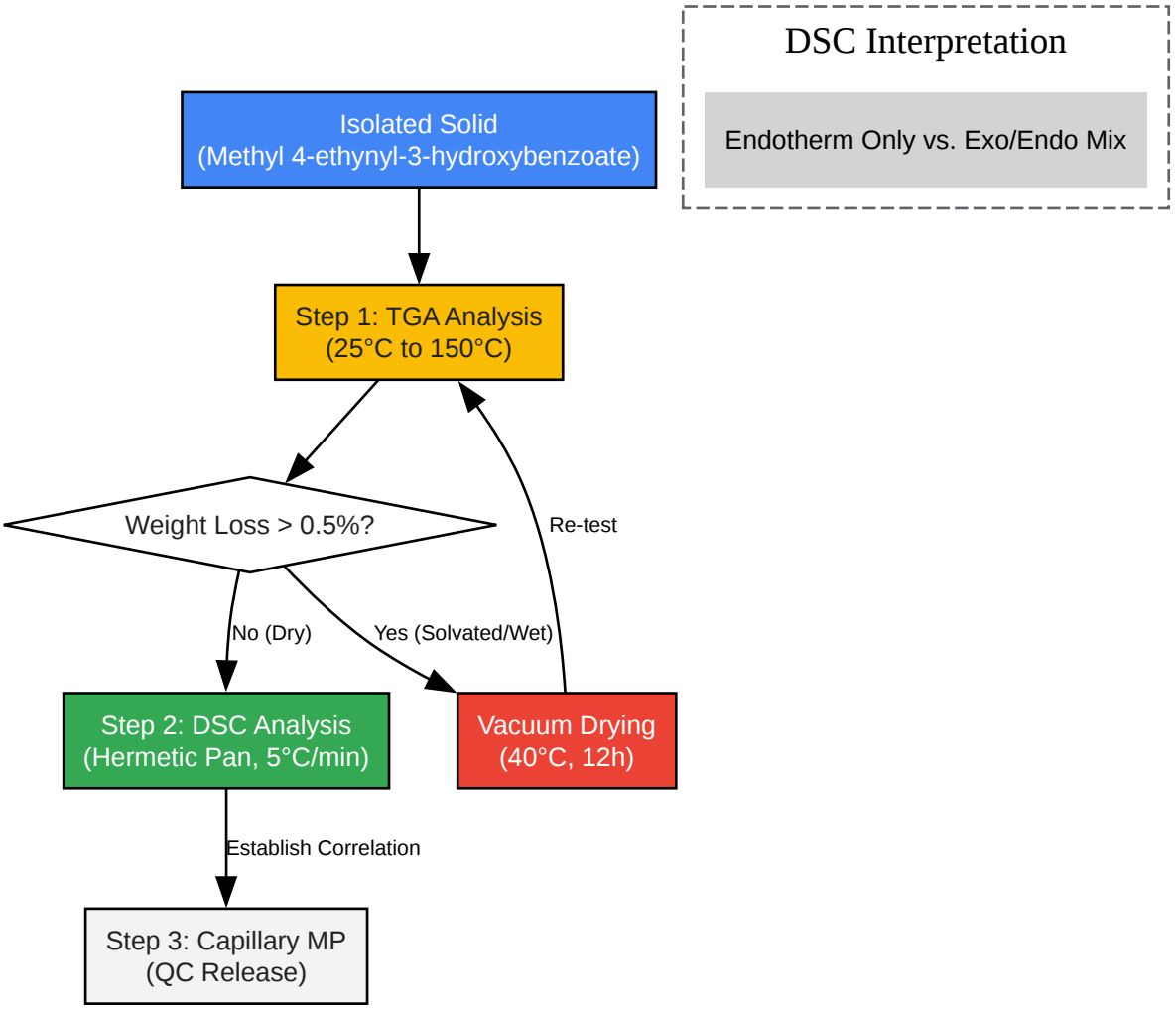
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Parameter	Automated Capillary (Method A)	DSC (Method B)
Onset Temperature ( )	178.5 °C (Visual softening)	179.2 °C (Extrapolated onset)
Peak/Clear Point	181.0 °C (Clear liquid)	181.8 °C (Peak Endotherm)
Observation	Sample turned brown post-melt (decomposition).	Sharp endotherm followed immediately by broad exotherm (>190°C).
Precision	0.5 °C	0.1 °C
Inference	Good for purity confirmation.	Critical: Reveals melt occurs just before thermal degradation.

Recommended Workflow Logic

The following diagram illustrates the decision-making process for characterizing this specific intermediate, integrating TGA to rule out solvates before MP determination.

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Figure 1: Integrated thermal characterization workflow ensuring solvent-free analysis.

Detailed Experimental Protocol (DSC)

Objective: Determine the thermodynamic melting point and heat of fusion (

) while monitoring for thermal instability.

Equipment & Reagents

- Instrument: TA Instruments Discovery DSC or PerkinElmer DSC 8000 (or equivalent).
- Consumables: Tzero Aluminum Pans (Hermetic lids recommended to suppress sublimation).

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- Purge Gas: Dry Nitrogen (50 mL/min).

Step-by-Step Methodology

- Baseline Calibration: Perform Indium check (MP 156.6°C) to ensure temperature axis accuracy in the target range.
- Sample Preparation:
  - Weigh 2.0 – 4.0 mg of dried sample into the aluminum pan.
  - Crucial: Do not grind the sample excessively; the mechanical energy can induce partial amorphization, broadening the peak.
  - Crimp the lid hermetically.
- Thermal Cycle:
  - Equilibrate: 30.0 °C.
  - Ramp: 5.0 °C/min to 220.0 °C.
  - Note: A slower ramp (5°C/min vs standard 10°C/min) is preferred here to separate the melting endotherm from the potential alkyne polymerization exotherm.
- Analysis:
  - Integrate the main endothermic peak.
  - Record

    (intersection of baseline and leading edge) as the official melting point.
  - Record

    .
  - Check for any exothermic events immediately following the melt (indicative of reactivity).

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Troubleshooting & Scientific Nuance

The "Fogging" Phenomenon (Capillary Method)

Users of automated capillary systems (e.g., SRS OptiMelt) often report "early onset" detection.

- Cause: Methyl esters can sublime slightly before melting. The vapor condenses on the cooler upper glass, reducing light transmission.
- Solution: Set the "Threshold" parameter higher (e.g., 10% transmission change) to ignore early fogging, or rely on the DSC onset which is immune to this optical artifact.

Thermal Instability (The Alkyne Factor)

The ethynyl group is reactive. If the DSC shows an exotherm overlapping with the melt:

- Increase Heating Rate: Try 10°C/min or 20°C/min. Faster heating often allows the melt to complete before the slower kinetic decomposition reaction begins, resolving the two peaks.
- Use Hermetic Pans: Prevents volatile decomposition products from escaping and altering the heat flow signal baseline.

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